

# The Discovery of Heklaite: A New Window into Fumarolic Mineralogy

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexafluorosilicate

Cat. No.: B096646

[Get Quote](#)

A Technical Whitepaper for Researchers, Scientists, and Drug Development Professionals

The discovery of novel minerals containing the **hexafluorosilicate** ( $[\text{SiF}_6]^{2-}$ ) anion is a rare event, offering unique insights into geochemical processes and potentially providing new materials with interesting chemical properties. These minerals are typically found in extreme environments, such as volcanic fumaroles, where high concentrations of fluorine and silicon gases can interact to form these complex structures.<sup>[1]</sup> This whitepaper provides an in-depth technical guide to the discovery and characterization of heklaite, a recently identified natural **hexafluorosilicate** mineral, serving as a case study for the methodologies employed in modern mineral discovery.

## Introduction to Hexafluorosilicate Minerals

Natural **hexafluorosilicate** minerals are exceptionally uncommon, primarily occurring as sublimates near volcanic fumaroles and burning coal seams.<sup>[1]</sup> They are salts containing the **hexafluorosilicate** anion, with the general formula  $\text{M}_2\text{SiF}_6$ , where M is typically an alkali cation such as sodium ( $\text{Na}^+$ ) or potassium ( $\text{K}^+$ ).<sup>[2]</sup> The study of these minerals is crucial for understanding the transport and deposition of elements in volcanic systems and provides a basis for the synthesis of new materials with applications in various industries.

## The Discovery of Heklaite ( $\text{KNaSiF}_6$ )

Heklaite was first identified from fumarolic incrustations collected on the Hekla volcano in Iceland.<sup>[3]</sup> The mineral was found in a fine-grained mass, intimately associated with other

fumarolic minerals such as malladrite, hieratite, and ralstonite.[4] The discovery of heklaite is significant as it represents a new addition to the small family of naturally occurring **hexafluorosilicate** minerals.

## Physical and Chemical Properties

Heklaite is a colorless and transparent mineral with a vitreous luster and a white streak.[5] Due to the microscopic size of its crystals, a quantitative analysis of its optical properties and hardness could not be performed.[5] A summary of the key quantitative data for heklaite is presented in Table 1.

Property	Value
Chemical Formula	$\text{KNaSiF}_6$
Empirical Formula	$\text{Na}_{1.07}\text{K}_{0.96}\text{Si}_{1.01}\text{F}_{5.97}$
Crystal System	Orthorhombic
Space Group	Pnma
Unit Cell Parameters	$a = 9.3387(7) \text{ \AA}$ , $b = 5.5032(4) \text{ \AA}$ , $c = 9.7957(8) \text{ \AA}$
Cell Volume	$503.43(7) \text{ \AA}^3$
Z (formula units/cell)	4
Calculated Density	$2.69 \text{ g/cm}^3$

Table 1: Quantitative Data for Heklaite.[3][5]

The chemical composition of heklaite was determined through scanning electron microscopy with energy-dispersive X-ray spectroscopy (SEM-EDS). The average weight percentages of the constituent elements are provided in Table 2.

Element	Average Weight %	Range (wt.%)
Sodium (Na)	11.98	11.61–12.74
Potassium (K)	18.29	17.02–18.97
Silicon (Si)	13.91	13.48–14.17
Fluorine (F)	55.66	54.88–56.19

Table 2: Chemical Composition of Heklaite.[3]

## Experimental Protocols for the Identification of Heklaite

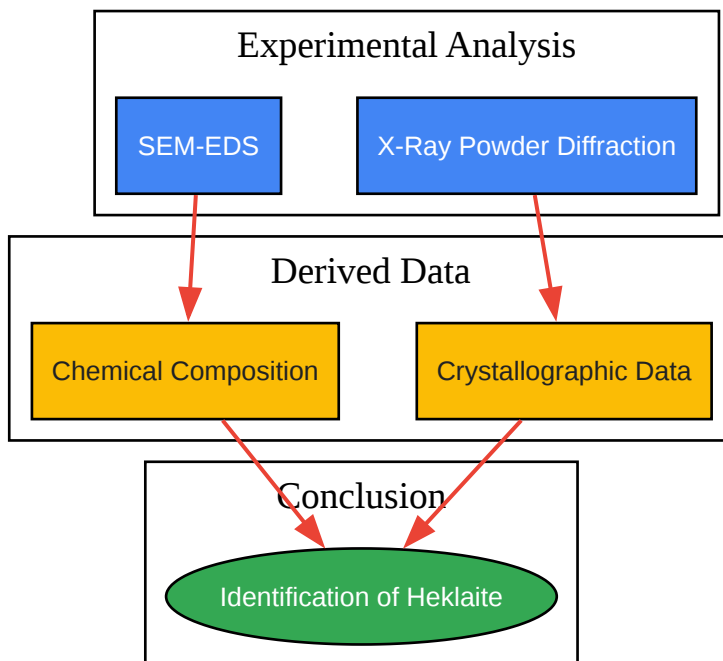
The characterization of heklaite involved a combination of analytical techniques to determine its chemical composition and crystal structure.

### Sample Collection and Preparation

Samples of fumarolic encrustations were collected from the Hekla volcano. Due to the fine-grained nature of heklaite and its intergrowth with other minerals, individual crystals could not be isolated for all analyses. The samples were prepared for analysis by mounting them for scanning electron microscopy and grinding a portion into a fine powder for X-ray diffraction.

### Chemical Analysis: Scanning Electron Microscopy with Energy-Dispersive X-ray Spectroscopy (SEM-EDS)

SEM-EDS was employed to determine the elemental composition of heklaite. This non-destructive technique bombards the sample with a focused beam of electrons, causing the emission of characteristic X-rays from the elements present. The energy of these X-rays is unique to each element, allowing for qualitative and quantitative chemical analysis. The workflow for this analysis is depicted in the diagram below.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. RRUFF – Comprehensive Database of Mineral Data – Join the RRUFF.net RAMAN Community [rruff.net]
- 2. mindat.org [mindat.org]
- 3. mindat.org [mindat.org]
- 4. handbookofmineralogy.org [handbookofmineralogy.org]
- 5. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [The Discovery of Heklaite: A New Window into Fumarolic Mineralogy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096646#discovery-of-novel-hexafluorosilicate-containing-minerals]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)